

An In-depth Technical Guide to 2-Tetradecenoic Acid: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Tetradecenoic acid

CAS No.: 26444-03-1

Cat. No.: B1240181

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Tetradecenoic acid, a monounsaturated fatty acid, is a molecule of significant interest in various scientific disciplines. Its unique chemical structure and biological activities make it a valuable subject of study in fields ranging from organic synthesis to pharmacology. This guide provides a comprehensive overview of **2-Tetradecenoic acid**, with a focus on its fundamental properties, synthesis, and potential applications for researchers and professionals in drug development.

Core Chemical Identifiers

The unambiguous identification of a chemical compound is paramount in scientific research. For **2-Tetradecenoic acid**, the key identifiers are its CAS (Chemical Abstracts Service) number and molecular weight.

Identifier	Value	Source
CAS Number	39525-69-4	[1][2][3]
Molecular Formula	C14H26O2	[1][2]
Molecular Weight	226.35 g/mol	[2][3]

It is important to note that **2-Tetradecenoic acid** can exist as different geometric isomers, primarily the cis (Z) and trans (E) forms. These isomers can have distinct physical and biological properties.

- **cis-2-Tetradecenoic acid**: Also known as (Z)-**2-Tetradecenoic acid**, this isomer has the CAS number 55928-66-0.[4]
- **trans-2-Tetradecenoic acid**: Also known as (E)-**2-Tetradecenoic acid**, this isomer is another common form of the molecule.

The general CAS number 39525-69-4 may refer to the mixture of isomers or the unspecified isomeric form. Therefore, researchers should pay close attention to the specific isomer being investigated in their studies. The molecular weight for both isomers is virtually identical at approximately 226.36 g/mol .[4]

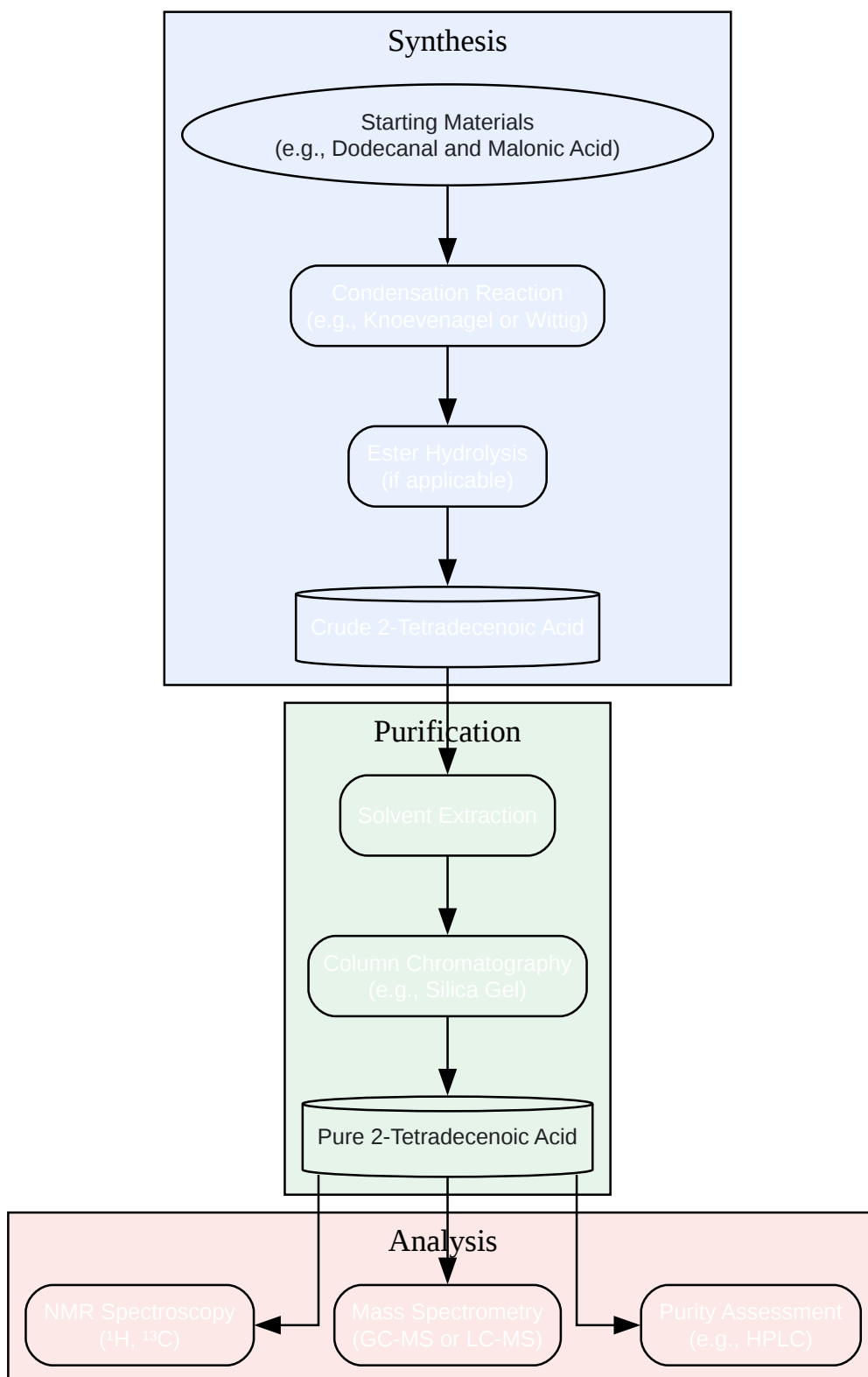
Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-Tetradecenoic acid** is essential for its handling, formulation, and application in experimental settings.

Property	Value	Source
Boiling Point	343.4 °C	[3]
Physical State	Liquid (for the cis isomer)	[4]
Purity	Commercially available in various purities, often >98%	[1]

Synthesis and Experimental Workflow

The synthesis of **2-Tetradecenoic acid** and its isomers can be achieved through various organic chemistry routes. A generalized workflow for a typical synthesis and purification process is outlined below.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis, purification, and analysis of **2-Tetradecenoic acid**.

Step-by-Step Synthetic Protocol Example (Knoevenagel Condensation)

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve dodecanal and a molar excess of malonic acid in a suitable solvent such as pyridine, which also acts as a basic catalyst.
- **Condensation:** Heat the reaction mixture to reflux for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Acidify the mixture with a dilute strong acid (e.g., HCl) to precipitate the crude product.
- **Extraction:** Extract the product into an organic solvent like diethyl ether or ethyl acetate. Wash the organic layer with brine and dry it over anhydrous sodium sulfate.
- **Purification:** Concentrate the organic extract under reduced pressure. The resulting crude product can be further purified by column chromatography on silica gel.
- **Characterization:** Confirm the structure and purity of the final product using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Biological Activities and Potential Applications

2-Tetradecenoic acid has been investigated for various biological activities, making it a compound of interest for drug development.

- **Antimicrobial Properties:** Certain unsaturated fatty acids have demonstrated antimicrobial activity. The potential of **2-Tetradecenoic acid** to inhibit the growth of various pathogens warrants further investigation.
- **Enzyme Inhibition:** It has been reported that **2-Tetradecenoic acid** can act as a non-competitive inhibitor of certain enzymes.[3] This property could be exploited for the

development of targeted therapies.

- Antiviral Research: Some monocarboxylic acids are being explored for their potential to inhibit viral replication.[3]
- Metabolic Studies: As a fatty acid, **2-Tetradecenoic acid** can be used as a substrate or modulator in studies of fatty acid metabolism and related signaling pathways.

Signaling Pathway Visualization

The interaction of fatty acids with cellular signaling pathways is a key area of research. Below is a conceptual diagram illustrating how a fatty acid like **2-Tetradecenoic acid** might influence a generic signaling cascade.



[Click to download full resolution via product page](#)

Caption: A conceptual diagram of a potential signaling pathway modulated by **2-Tetradecenoic acid**.

Conclusion

2-Tetradecenoic acid is a versatile molecule with established chemical properties and promising biological activities. A clear understanding of its fundamental characteristics, such as its CAS number and molecular weight, is the foundation for rigorous scientific investigation. The synthetic protocols and potential applications outlined in this guide are intended to provide researchers and drug development professionals with a solid starting point for their work with this intriguing fatty acid. As with any chemical, proper handling and thorough characterization are essential for reliable and reproducible results.

References

- CP Lab Safety. (n.d.). **2-Tetradecenoic acid**, 98%+ Purity, C14H26O2, 1 gram. Retrieved from [\[Link\]](#)

- PubChem. (n.d.). **2-Tetradecenoic acid**. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. calpaclab.com [calpaclab.com]
- 2. [2-Tetradecenoic acid | C₁₄H₂₆O₂ | CID 162384 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- 3. biosynth.com [biosynth.com]
- 4. [2\(Z\)-Tetradecenoic acid | CymitQuimica](#) [cymitquimica.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Tetradecenoic Acid: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1240181/docs#an-in-depth-technical-guide-to-2-tetradecenoic-acid-properties-synthesis-and-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)